

thioridazine hydrochloride stock solution storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Thioridazine Hydrochloride

CAS No.: 130-61-0

Cat. No.: S002471

[Get Quote](#)

Storage & Handling Guidelines

Proper storage is critical for maintaining the stability of **thioridazine hydrochloride**. The consensus from multiple suppliers is summarized in the table below.

Aspect	Recommendation
Solid Form Storage	Desiccate at room temperature (RT) or 2-8°C; protect from light [1] [2] [3].
Hygroscopicity	Hygroscopic; must be stored in a desiccator [2].
Reconstituted Stock Solution (DMSO)	Aliquot and freeze at -20°C; stable for up to 3-6 months [4] [2].
Shipping	Can be transported at room temperature [5].

Solubility & Stock Solution Preparation

A key step for experimental success is correctly preparing the stock solution. Below are the physical characteristics and recommended solvents.

Property	Specification / Value
Molecular Weight	407.04 g/mol [4] [1] [5]
CAS Number	130-61-0 [4] [1] [5]
Solubility in DMSO	81-100 mg/mL (198.99 - 245.68 mM) [4] [5] [6]
Solubility in Water	25-40 mg/mL (61.41 - 98.27 mM) [2] [6]

For preparing stock solutions:

- **DMSO Stock: Thioridazine hydrochloride** is highly soluble in DMSO. Solutions at 10-100 mM are commonly used for *in vitro* studies [4] [1] [5].
- **Handling Note:** Hygroscopic DMSO can absorb moisture and may impact solubility; it is recommended to use newly opened DMSO for preparing stock solutions [4].

Common Troubleshooting Guide

Here are solutions to frequently encountered problems in the lab:

- **Problem: Precipitate Forming in Stock Solution**
 - **Solution:** Ensure the solution is warmed and mixed thoroughly upon reconstitution. Vortexing or a brief warm water bath can help. Always use fresh, dry DMSO. If precipitate persists, the compound may have degraded due to moisture or improper storage.
- **Problem: Inconsistent Cell Assay Results**
 - **Solution:** Check the age of your stock solution. For consistent results, prepare fresh aliquots from the solid powder. Avoid repeated freeze-thaw cycles of stock solutions. Confirm the final concentration of the compound in your assay, ensuring the DMSO concentration is kept constant and low (typically <0.1-1%) across all treatment groups.
- **Problem: Compound Appears Discolored**
 - **Solution:** The pure solid should be white to off-white [4] [2]. Discoloration (e.g., yellow or brown) suggests degradation due to exposure to light, air, or moisture. Discard the batch and use a new, properly stored sample.

Experimental Protocols

For your *in vitro* and *in vivo* experiments, you can adapt the following standardized protocols.

Protocol 1: In Vitro Cell Viability Assay (from [4])

This protocol is used to assess the compound's antiproliferative effects.

- **Stock Solution:** Prepare a 10-100 mM stock of **Thioridazine hydrochloride** in DMSO.
- **Cell Plating:** Plate gastric cancer cells (e.g., NCI-N87, AGS) in an appropriate culture medium.
- **Treatment:** Treat cells with a range of Thioridazine concentrations (e.g., 0.01 - 100 μ M). Include a vehicle control (DMSO at the same final concentration as treated groups).
- **Incubation:** Incubate the cells for 48 hours.
- **Viability Measurement:** Assess cell viability using your preferred method (e.g., MTT, CellTiter-Glo).

Protocol 2: In Vivo Administration in Mice (from [4])

This protocol outlines a common method for preparing a formulation for intraperitoneal (i.p.) injection in mouse studies.

- **Formulation:**
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- **Preparation:**
 - Add 100 μ L of DMSO stock solution (e.g., 20.8 mg/mL) to 400 μ L of PEG300 and mix evenly.
 - Add 50 μ L of Tween-80 and mix until clear.
 - Add 450 μ L of saline to reach a final volume of 1 mL.
- **Dosage:** A dose of 25 mg/kg administered via i.p. injection every three days has been used in tumor-bearing mouse models [4].

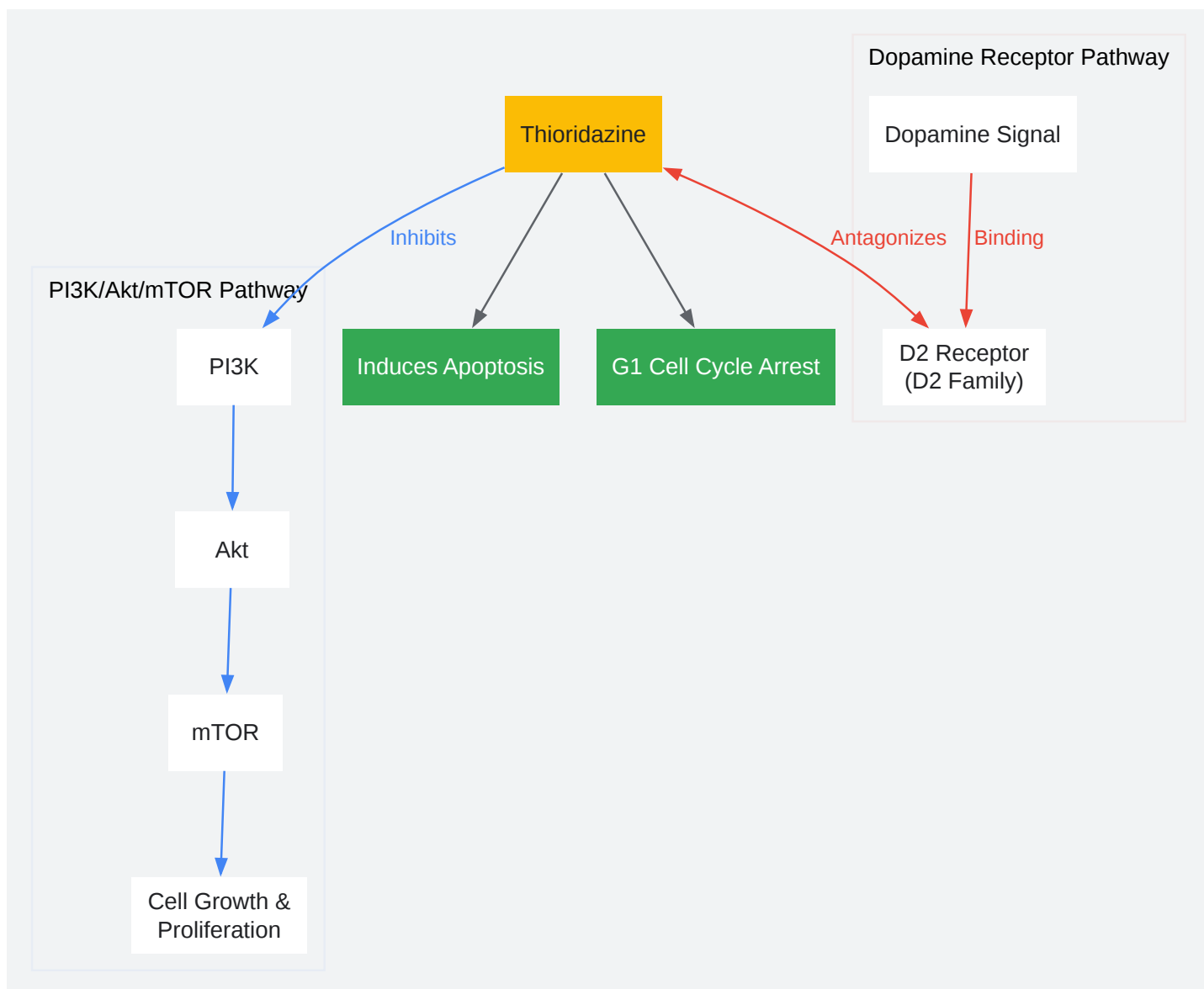
This workflow outlines the key stages of using thioridazine HCl in a preclinical research setting, from solution preparation to data analysis:

Key Research Applications & Mechanisms

Thioridazine hydrochloride has several well-characterized mechanisms of action in research settings, which are important for troubleshooting unexpected biological results.

Application	Proposed Mechanism / Key Findings	Reference
Antipsychotic Research	Orally active antagonist of dopamine receptor D2 family proteins.	[4]
Cancer Research	Inhibits PI3K-Akt-mTOR pathway; induces apoptosis and G1 cell cycle arrest; selectively targets cancer stem cells (CSCs).	[4] [1]
Antibacterial Research	Shows growth inhibition of antibiotic-sensitive and multidrug-resistant strains of <i>A. baumannii</i> .	[4]

The following diagram illustrates the primary signaling pathways that thioridazine HCl is known to modulate in cancer cell research:



[Click to download full resolution via product page](#)

Critical Reminders for Researchers

- **For Research Use Only:** This compound is strictly for research purposes and is **not for human, veterinary, diagnostic, or therapeutic use** [4] [5].
- **Controlled Substance:** Be aware that this product may be a controlled substance and subject to sales restrictions in your territory [4] [7].
- **Safe Handling:** Please consult the Safety Data Sheet (SDS) before use. The solid compound is classified as **Acute Tox. 4 Oral** [2] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Thioridazine hydrochloride | Non-selective Dopamine [tocris.com]
2. Dopamine Receptor Antagonist II, Thioridazine, HCl [sigmaaldrich.com]
3. Thioridazine hydrochloride | Non-selective Dopamine ... [rndsystems.com]
4. Thioridazine hydrochloride | Dopamine Receptor Antagonist [medchemexpress.com]
5. Thioridazine hydrochloride Datasheet [selleckchem.com]
6. Thioridazine hydrochloride | 5-HT Receptor inhibitor [selleckchem.com]
7. United States Pharmacopeia (USP) Reference Standard [sigmaaldrich.com]

To cite this document: Smolecule. [thioridazine hydrochloride stock solution storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002471#thioridazine-hydrochloride-stock-solution-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com